

Preparing KCC-07 Stock Solutions in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: KCC-07
Cat. No.: B1673373

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Introduction

KCC-07 is a potent and selective, brain-penetrant inhibitor of the Methyl-CpG-binding domain protein 2 (MBD2).[1][2][3][4] By preventing the binding of MBD2 to methylated DNA, **KCC-07** activates the brain-specific angiogenesis inhibitor 1 (BAI1), leading to the induction of the anti-proliferative BAI1/p53/p21 signaling pathway.[1][2][3][4] This mechanism of action makes **KCC-07** a valuable tool for cancer research, particularly in the context of medulloblastoma and other neural tumors.[3][5][6][7] Proper preparation of **KCC-07** stock solutions is critical for ensuring experimental reproducibility and accuracy. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of **KCC-07** due to its high solubilizing capacity for this compound.[1][2]

This document provides detailed application notes and protocols for the preparation, storage, and handling of **KCC-07** stock solutions using DMSO.

Quantitative Data Summary

For ease of use and accurate calculations in experimental design, the key quantitative data for **KCC-07** are summarized in the table below.

Property	Value	Reference
Molecular Weight	269.32 g/mol	[1][2]
CAS Number	315702-75-1	[1][2]
Chemical Formula	C ₁₄ H ₁₁ N ₃ OS	[1][2]
Appearance	White to yellow solid	[1]
Purity	≥98%	
Solubility in DMSO	Up to 125 mg/mL (464.13 mM)	[1]
	Up to 100 mM	
	100 mg/mL (371.3 mM)	[2]
	22.5 mg/mL (83.54 mM)	[4]
Recommended Storage (Solid)	-20°C for up to 3 years, 4°C for up to 2 years. Protect from light.	[8]
Recommended Storage (DMSO Stock Solution)	-80°C for up to 6 months, -20°C for up to 1 month. Protect from light.	[1][8]

Note on Solubility: The reported solubility in DMSO can vary between suppliers. It is recommended to start with a lower, conservative concentration and use sonication to aid dissolution if necessary.[1][4] The use of newly opened, anhydrous DMSO is crucial as hygroscopic DMSO can significantly impact solubility.[1][2]

Experimental Protocols

Materials

- **KCC-07** powder

- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)
- Calibrated micropipettes and sterile tips

Protocol for Preparing a 10 mM KCC-07 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a commonly used concentration for in vitro studies. Adjustments can be made based on experimental needs.

- **Pre-weighing Preparation:** Before opening the **KCC-07** vial, allow it to equilibrate to room temperature to prevent condensation of moisture.
- **Weighing KCC-07:** Carefully weigh the desired amount of **KCC-07** powder using a calibrated analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.6932 mg of **KCC-07**.
 - Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 269.32 \text{ g/mol} = 2.6932 \text{ mg}$
- **Dissolving in DMSO:** Add the weighed **KCC-07** powder to a sterile, amber microcentrifuge tube. Using a calibrated micropipette, add the calculated volume of anhydrous DMSO. For the example above, add 1 mL of DMSO.
- **Mixing:** Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. A clear, yellowish solution should be obtained.

- Aiding Dissolution (Optional): If the compound does not fully dissolve, sonicate the solution in a water bath for 5-10 minutes.[4] Gentle warming (up to 37°C) can also be applied, but avoid excessive heat.
- Aliquoting and Storage: Once the **KCC-07** is fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound. Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).[1][8] Always protect the stock solution from light.[1][8]

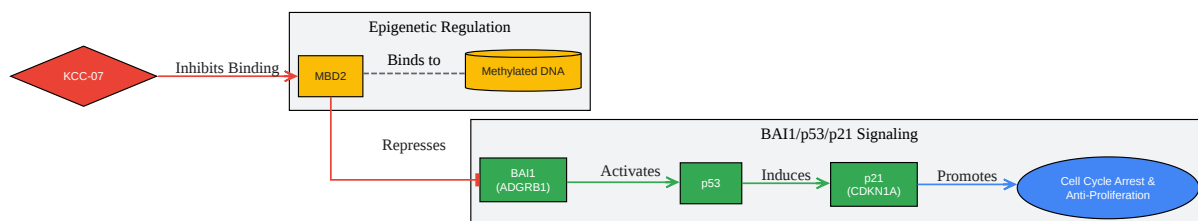
Preparation of Working Solutions

For cell-based assays, the high-concentration DMSO stock solution must be diluted to the final working concentration in the appropriate cell culture medium.

- Serial Dilution: It is recommended to perform serial dilutions of the DMSO stock solution in DMSO first, before adding it to the aqueous medium to prevent precipitation.
- Final Dilution: Add the final diluted DMSO sample to the cell culture medium. The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, to avoid solvent-induced cytotoxicity.[9] Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

Visualizations

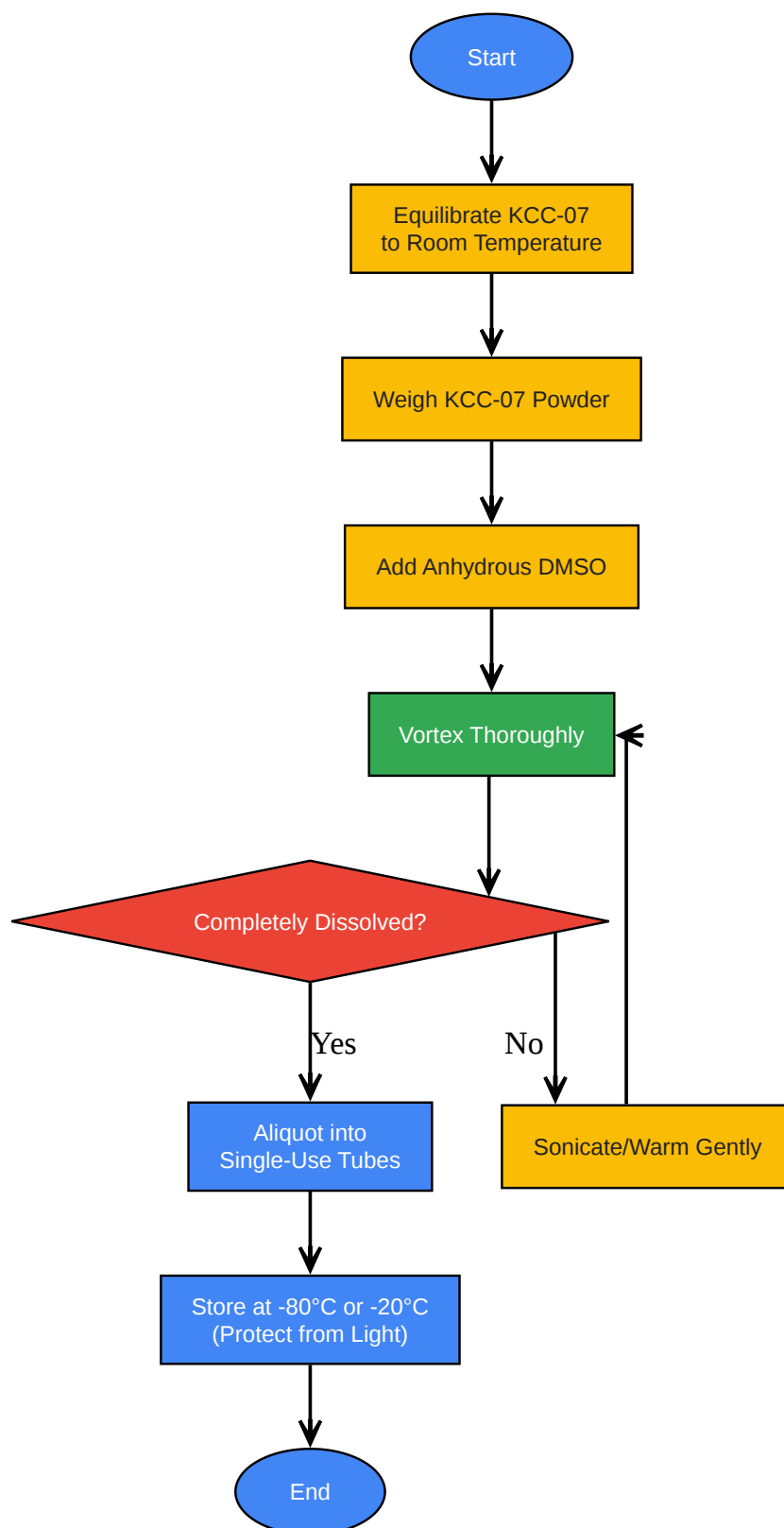
KCC-07 Signaling Pathway



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Caption: **KCC-07** inhibits MBD2, activating the BAI1/p53/p21 pathway.

Experimental Workflow: **KCC-07** Stock Solution Preparation



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Caption: Workflow for preparing **KCC-07** stock solutions in DMSO.

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